

Structural Elucidation and Synthetic Utility of 2,3-Dimethyl-2-hexanol

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Compound of Interest

Compound Name: 2,3-Dimethyl-2-hexanol

CAS No.: 19550-03-9

Cat. No.: B102537

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Executive Summary & Chemical Identity[1][2]

2,3-Dimethyl-2-hexanol (CAS: 19550-03-9) represents a distinct class of tertiary alcohols utilized as steric models in metabolic stability studies and as intermediates in the synthesis of complex fragrances and lipophilic pharmaceutical excipients. Unlike simple aliphatic alcohols, its structure features adjacent quaternary and tertiary carbon centers, presenting unique stereochemical and spectroscopic characteristics.

This guide provides a rigorous analysis of its physicochemical properties, an optimized synthesis protocol using commodity reagents, and an evaluation of its utility in blocking metabolic "soft spots" in drug design.

Core Chemical Data

Property	Value
IUPAC Name	2,3-Dimethylhexan-2-ol
Molecular Formula	
Molecular Weight	130.23 g/mol
CAS Number	19550-03-9
Boiling Point	150.5°C (at 760 mmHg)
Density	0.821 g/cm ³
LogP (Predicted)	~2.65
Chirality	C3 is chiral; C2 is achiral

Structural Analysis and Stereochemistry

To accurately utilize **2,3-dimethyl-2-hexanol**, one must understand its stereochemical environment. A common misconception is that the C2 position (bearing the hydroxyl) is a chiral center.

Stereochemical Breakdown

- C2 Position (Achiral):** The carbon at position 2 is bonded to a hydroxyl group, a C3-hexyl chain, and two methyl groups (one being C1, the other the C2-substituent). Because two substituents are identical (methyls), C2 possesses a local plane of symmetry and is achiral.
- C3 Position (Chiral):** The carbon at position 3 is bonded to a hydrogen, a methyl group, a propyl chain, and the bulky 2-hydroxy-2-propyl group. All four substituents are distinct, making C3 a chiral center.

Consequently, **2,3-dimethyl-2-hexanol** exists as a pair of enantiomers: (3R)-**2,3-dimethyl-2-hexanol** and (3S)-**2,3-dimethyl-2-hexanol**. In standard synthesis (unless using chiral pool reagents), the product is obtained as a racemic mixture.

Spectroscopic Implications (NMR)

The chirality at C3 induces a magnetic non-equivalence in the two methyl groups attached to C2. In a high-field

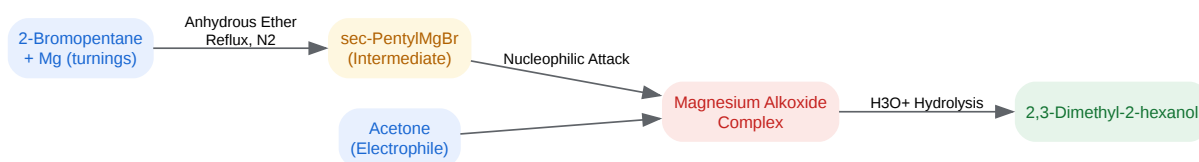
-NMR spectrum, the geminal dimethyl groups at C2 are diastereotopic. They will not appear as a single equivalent singlet (integration 6H) but rather as two distinct singlets (integration 3H each), or a very closely spaced pair, depending on the solvent resolution. This is a critical self-validating spectral feature.

Optimized Synthesis Protocol: The Grignard Route

While 3-methyl-2-hexanone could theoretically be methylated to yield the target, that route relies on an expensive ketone. A more robust, process-friendly approach utilizes Acetone and 2-Bromopentane. This "Convergent Route" uses commodity chemicals to construct the C2-C3 bond.

Reaction Scheme

The synthesis involves the formation of sec-pentylmagnesium bromide followed by nucleophilic addition to acetone.



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Figure 1: Convergent synthesis pathway via Grignard addition to acetone.

Detailed Methodology

Safety Precaution: Grignard reagents are pyrophoric and moisture-sensitive. All glassware must be flame-dried.

- Reagent Preparation:

- Charge a 3-neck round-bottom flask with magnesium turnings (1.1 eq) and a crystal of iodine.
- Flame dry under a stream of Nitrogen ().
- Add anhydrous diethyl ether (solvent).^[1]^[2]
- Formation of Grignard Reagent:
 - Add 2-bromopentane (1.0 eq) dropwise.
 - Critical Step: Initiate the reaction by warming slightly until the iodine color fades and ether refluxes spontaneously.
 - Maintain gentle reflux for 1 hour to ensure complete formation of sec-pentylmagnesium bromide.
- Nucleophilic Addition:
 - Cool the solution to 0°C.
 - Add Acetone (1.1 eq, dried over) dropwise. The reaction is exothermic; control the rate to prevent solvent boil-over.
 - Allow to warm to room temperature and stir for 2 hours.
- Workup (Hydrolysis):
 - Quench the reaction carefully with saturated Ammonium Chloride () solution. Note: Avoid strong acids like HCl to prevent dehydration of the tertiary alcohol to an alkene (Zaitsev elimination).
 - Extract with diethyl ether (3x).^[1]
 - Wash organic layer with brine, dry over

, and concentrate in vacuo.

- Purification:
 - Distill the crude oil. Collect the fraction boiling at 150-152°C (atmospheric pressure).

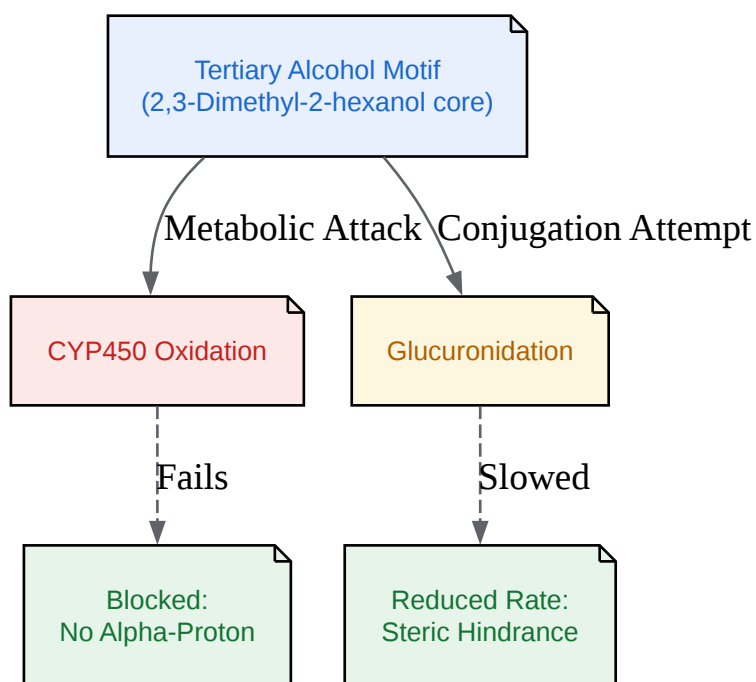
Pharmaceutical Application: Metabolic Stability

In drug discovery, oxidative metabolism by Cytochrome P450 (CYP) enzymes often targets accessible hydrogen atoms on carbon chains.

The "Tertiary Alcohol" Strategy

Replacing a hydrogen or a secondary alcohol with a tertiary alcohol is a proven bioisostere strategy to block metabolic "soft spots."

- Mechanism: CYP enzymes typically abstract a hydrogen atom () from a carbon alpha to a heteroatom or an allylic position.
- Protection: **2,3-Dimethyl-2-hexanol** lacks an -hydrogen at the C2 position. It cannot be oxidized to a ketone.
- Steric Shielding: The bulky isopropyl-like group at C3 and the gem-dimethyl effect at C2 sterically hinder the approach of glucuronidation enzymes (UGTs), potentially prolonging the drug's half-life ().



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Figure 2: Mechanism of metabolic stabilization provided by the tertiary alcohol scaffold.

Analytical Validation (Self-Validating System)

To confirm the identity of the synthesized product without external standards, rely on the following logic gates:

Method	Expected Signal	Validation Logic
IR Spectroscopy	Broad peak @ 3300-3400	Confirms presence of -OH group. Absence of C=O peak @ 1700 confirms no unreacted acetone.
H-NMR (C2 Methyls)	Two singlets (or close doublet) ~1.1-1.3 ppm	Confirms diastereotopic nature of C2 methyls due to C3 chirality. If only one singlet appears, resolution is too low or product is incorrect.
H-NMR (C2-OH)	Singlet (broad) ~1.5-2.0 ppm	Disappears upon shake. Confirms exchangeable proton.
Mass Spectrometry	M+ ion often absent; Base peak likely M-18 or M-15	Tertiary alcohols dehydrate easily in MS. Look for [M-] peak (m/z ~112).

References

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